

# Measuring Pentadecanoic Acid (C15:0) in Human Plasma: Application Notes and Protocols

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## Compound of Interest

Compound Name: FA-15

Cat. No.: B1656046

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## Introduction

Pentadecanoic acid (C15:0) is a saturated fatty acid that is gaining significant attention in the scientific community. Emerging research suggests its role as an essential fatty acid and its association with various health benefits, including cardiometabolic, immune, and liver health.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Accurate and reliable quantification of C15:0 in human plasma is crucial for clinical research, nutritional studies, and drug development to understand its physiological roles and therapeutic potential. This document provides detailed application notes and protocols for the measurement of C15:0 in human plasma samples using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Quantitative Data Summary

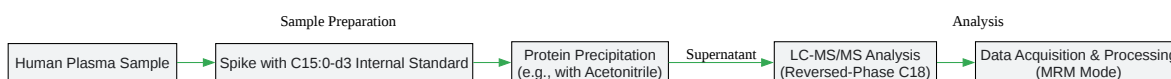
The following table summarizes typical quantitative parameters for the analysis of C15:0 in human plasma using the methods described below.

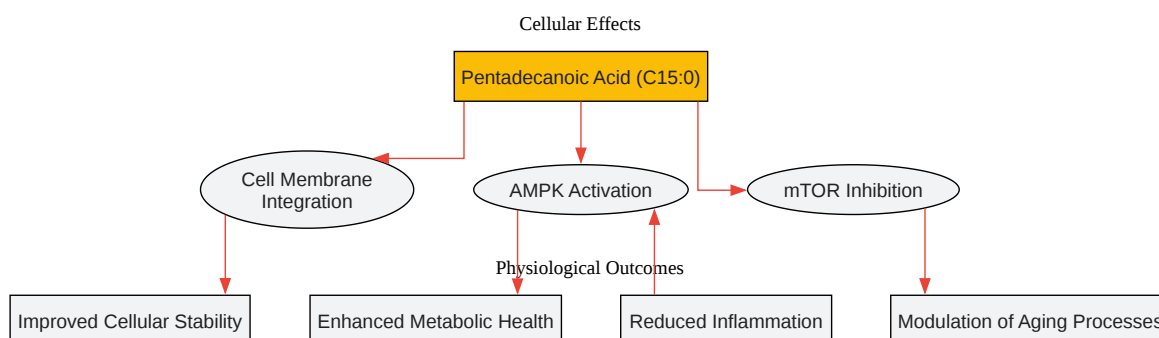
Parameter	GC-MS Method	LC-MS/MS Method	Reference Range
Linearity ( $r^2$ )	>0.99	>0.99	N/A
Limit of Quantification (LOQ)	Low ng/mL range	Low nmol/L range[4]	N/A
Precision (%CV)	<15%	<15%	N/A
Accuracy/Recovery (%)	85-115%	85-115%	N/A
Typical Plasma Concentration	Varies with diet and metabolism	Varies with diet and metabolism	~0.14-0.30 wt% of total fatty acids[5][6]

## Experimental Workflows

The general workflows for both GC-MS and LC-MS/MS analysis of C15:0 in human plasma are outlined below.

### GC-MS Workflow for C15:0 Analysis





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## References

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